

An In-depth Technical Guide to the BX048 Neodymium Magnet

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BX048

Cat. No.: B15554237

[Get Quote](#)

This technical guide provides a comprehensive overview of the magnetic field strength specifications and material properties of the **BX048**, a high-performance N42 grade neodymium (NdFeB) rare-earth magnet. The information is intended for researchers, scientists, and drug development professionals who require precise and reliable magnetic field sources for experimental setups, including magnetic separation, cell isolation, and targeted drug delivery systems.

Core Specifications of the BX048 Magnet

The **BX048** is a block magnet with specific physical and magnetic characteristics. The quantitative data for this magnet are summarized in the tables below, providing a clear reference for its performance.

Physical and Mechanical Properties

Property	Specification
Product ID	BX048 / NM-BX048 / EPI-BX048
Dimensions (L x W x T)	1" x 0.25" x 0.5" (25.4 x 6.35 x 12.7 mm)
Material	Sintered Neodymium-Iron-Boron (NdFeB)
Coating	Nickel-Copper-Nickel (Ni-Cu-Ni) Triple Layer
Weight	Approximately 0.542 oz (15.37 g)
Dimensional Tolerance	±0.004" (±0.1 mm)

Magnetic and Thermal Properties

Property	Specification (Typical Values)
Material Grade	N42
Magnetization Direction	Through Thickness (0.5" dimension)
Surface Field Strength	~5876 Gauss
Pull Force (Case 1)	Approximately 18.71 lbs (8.49 kg)
Residual Induction (Br)	12,800 - 13,500 Gauss (1.28 - 1.35 T)[1]
Coercive Force (HcB)	10,800 - 12,900 Oersteds[1]
Intrinsic Coercive Force (HcJ)	>12,000 Oersteds[1]
Maximum Energy Product (BHmax)	40 - 44 MGOe[1]
Maximum Operating Temperature	176°F (80°C)
Curie Temperature	~590°F (310°C)[2]

Experimental Protocols for Magnetic Characterization

The magnetic properties of the **BX048** magnet are determined using standardized experimental procedures. These protocols ensure the accuracy and reproducibility of the

specified values.

Surface Field Measurement

The surface magnetic field strength is measured using a Gaussmeter, an instrument that operates based on the Hall effect.^{[3][4][5]}

- Objective: To determine the magnetic flux density at a specific point on the magnet's surface.
- Apparatus: A calibrated Gaussmeter with a transverse or axial Hall probe.
- Procedure:
 - The Gaussmeter is zeroed in a zero-gauss chamber or away from any magnetic fields.
 - The Hall probe is placed perpendicular to the center of the magnet's pole face (the 1" x 0.25" surface).^{[3][6]}
 - To ensure consistent measurements, the probe must be positioned at the exact same location for each test, often with the aid of a brass fixture.^{[7][8]}
 - The reading on the Gaussmeter, in Gauss (G) or Tesla (T), is recorded as the surface field strength.
 - Measurements may be repeated at multiple points on the surface to assess field uniformity.^[9]

Pull Force Testing

Pull force is a practical measure of a magnet's holding strength and is determined by measuring the force required to detach the magnet from a standard steel plate. This method is often guided by standards such as MDFA 101-95.^[10]

- Objective: To measure the breakaway force of the magnet from a defined ferromagnetic surface.
- Apparatus: A pull-test stand, a force gauge, and a standard test plate (e.g., 1018 cold-rolled steel) of sufficient thickness to not become saturated with magnetic flux.^[10]

- Procedure:
 - The working surface of the **BX048** magnet is placed in full contact with the clean, flat surface of the steel test plate.[\[10\]](#)
 - A force is applied perpendicular to the test plate, using the force gauge, to pull the magnet away.[\[10\]](#)
 - The force is increased gradually and smoothly until the magnet detaches from the plate.[\[11\]](#)
 - The peak force recorded by the gauge just before detachment is the pull force.
 - The test is repeated multiple times to ensure the consistency of the results.[\[11\]](#)

Hysteresis Loop (B-H Curve) Analysis


The intrinsic magnetic properties of the N42 NdFeB material are characterized by its hysteresis loop, also known as the B-H curve. This analysis is performed using a hysteresigraph or permeameter, in accordance with standards like ASTM A977/A977M.[\[12\]](#)[\[13\]](#)

- Objective: To determine key magnetic parameters such as residual induction (B_r), coercivity (H_{cB}), intrinsic coercivity (H_{cJ}), and maximum energy product (BH_{max}).
- Apparatus: A hysteresigraph, which includes a magnetizing electromagnet, a search coil, and a fluxmeter.[\[7\]](#)[\[8\]](#)[\[14\]](#)
- Procedure:
 - A precisely machined sample of the N42 magnetic material is placed within the hysteresigraph's electromagnet, with a search coil wound around it.[\[8\]](#)[\[14\]](#)
 - A strong external magnetic field (H) is applied to magnetize the sample to saturation.
 - The applied field is then reduced to zero, and the remaining magnetic induction (B) in the material is measured. This value is the residual induction (B_r).[\[15\]](#)

- A reverse magnetic field is then applied and increased until the magnetic induction in the sample is reduced to zero. The magnitude of this reverse field is the coercivity (H_cB).^[15]
- The B-H curve is plotted through a full cycle of magnetization and demagnetization, allowing for the calculation of the maximum energy product (BH_{max}), which represents the point of maximum stored magnetic energy.^[16]

Visualizing Magnetic Properties

While signaling pathways are not applicable to permanent magnets, the relationship between the key magnetic properties can be visualized. The following diagram illustrates the logical hierarchy of these characteristics for the **BX048** magnet.

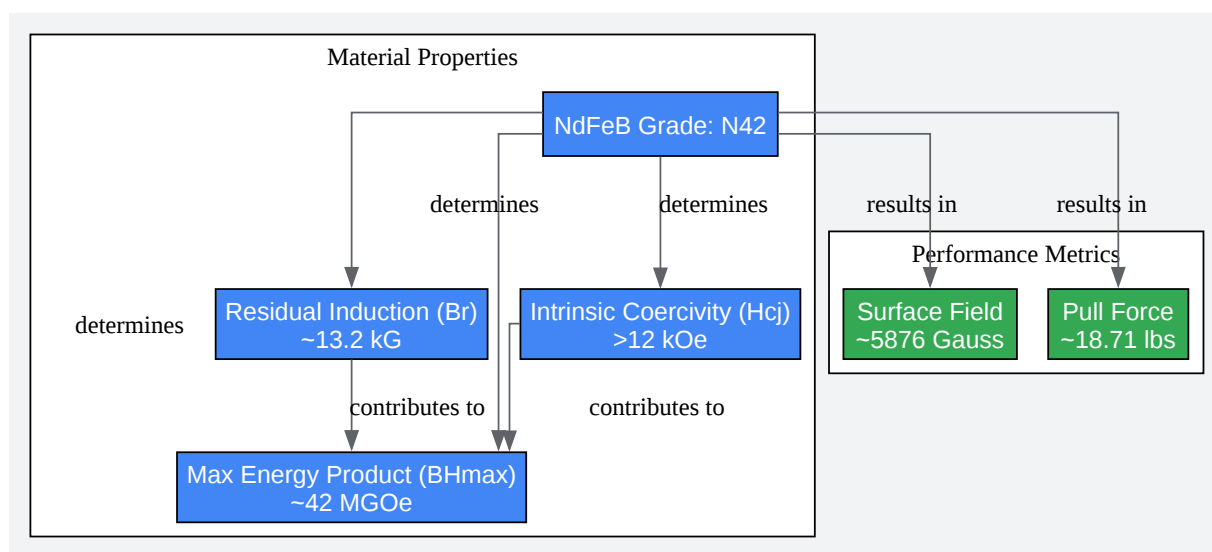

[Click to download full resolution via product page](#)

Caption: Key magnetic properties of the **BX048** (N42 Grade) magnet.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. arnoldmagnetics.com \[arnoldmagnetics.com\]](#)
- [2. scribd.com \[scribd.com\]](#)
- [3. gme-magnet.com \[gme-magnet.com\]](#)
- [4. Gauss Meter Basics: Advantages, Application and Working Principle | ATO.com \[ato.com\]](#)
- [5. Mastering Magnetic Field Measurement: An Expert's Guide to Using Gaussmeters - EPI Magnets \[epi-magnets.com\]](#)
- [6. cndailymag.com \[cndailymag.com\]](#)
- [7. hsmagnet.com \[hsmagnet.com\]](#)
- [8. allianceorg.com \[allianceorg.com\]](#)
- [9. qm-magnet.com \[qm-magnet.com\]](#)
- [10. Magnet Testing | Permanent Magnet Guidelines & Standards \[magnetshop.com\]](#)
- [11. eriez.com \[eriez.com\]](#)
- [12. store.astm.org \[store.astm.org\]](#)
- [13. store.astm.org \[store.astm.org\]](#)
- [14. alliancemagnets.com \[alliancemagnets.com\]](#)
- [15. What is BH curve - Technology \[maxim-magnets.com\]](#)
- [16. jinconnmagnet.com \[jinconnmagnet.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the BX048 Neodymium Magnet]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15554237/docs#an-in-depth-technical-guide-to-the-bx048-neodymium-magnet\]](https://www.benchchem.com/product/b15554237/docs#an-in-depth-technical-guide-to-the-bx048-neodymium-magnet)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)